Personal Protective Equipment & Handling Guide: 4-[Cyano(hydroxy)methyl]benzonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-[Cyano(hydroxy)methyl]benzonitrile*
CAS No.:	*15464-07-0*
Cat. No.:	*B2380239*

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Executive Safety Summary

WARNING: CYANOHYDRIN HAZARD **4-[Cyano(hydroxy)methyl]benzonitrile** (CAS: 15464-07-0) is an aryl cyanohydrin. While often handled as a solid intermediate, it possesses a critical latent hazard: Reversible decomposition to Hydrogen Cyanide (HCN).

- The Trap: Exposure to moisture, heat, or basic conditions (pH > 7) shifts the equilibrium, releasing fatal HCN gas.
- Immediate Action: All handling must occur in a certified chemical fume hood.[1]
- Buddy System: Never work alone with >100 mg quantities. Ensure a colleague is aware of your protocols.

Chemical Profile & Hazard Identification

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Parameter	Detail
Chemical Name	4-[Cyano(hydroxy)methyl]benzonitrile
Synonyms	4-(1-cyano-1-hydroxymethyl)benzonitrile; Terephthalaldehyde monocyanohydrin
CAS Number	15464-07-0
Physical State	Solid (White to pale yellow powder)
Primary Hazards	Acute Toxicity (Oral/Inhalation/Dermal), Skin/Eye Irritation.[2][3][4]
Latent Hazard	HCN Evolution: Spontaneous release of cyanide gas upon contact with water or base.
Storage	Keep strictly dry.[5][6] Store at 2–8°C (Refrigerated) under inert gas (Argon/Nitrogen).

Personal Protective Equipment (PPE) Matrix

This matrix is designed for Zero-Breakthrough protection. Standard laboratory PPE is insufficient for cyanohydrin handling.

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Zone	PPE Requirement	Technical Justification
Hand Protection (Primary)	Double Gloving Strategy:1. Inner: 4-mil Nitrile (Inspection layer).2. Outer: 5-mil Nitrile (Sacrificial layer).For Solution Handling: Use Silver Shield® (Laminate) gloves as the outer layer.	Nitrile provides fair splash protection against solids. Laminate gloves are required for organic solutions (e.g., DCM, THF) to prevent the carrier solvent from dragging the toxicant through the glove material.
Respiratory Protection	Engineering Controls ONLY.Work strictly inside a Class II, Type A2 Fume Hood.Prohibited: Do not rely on N95 or half-mask respirators (HCN breaks through standard organic vapor cartridges instantly).	The odor threshold for HCN (bitter almonds) is genetically undetectable by ~40% of the population. Olfactory fatigue sets in rapidly.
Eye/Face Protection	Chemical Splash Goggles (ANSI Z87.1+).Face shield required if handling >1g or liquids.	Prevents ocular absorption and protects against splashes during quenching/disposal.[7]
Body Protection	Tyvek® Lab Coat (Disposable) or chemically resistant apron over standard cotton lab coat.	Standard cotton coats absorb liquids, creating a secondary exposure source.

Operational Protocol: Safe Handling Workflow

Phase 1: Preparation & Weighing

Objective: Minimize dust generation and static discharge.

- Environment: Verify fume hood face velocity is >100 fpm. Clear the hood of incompatible acids.

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- Balance Setup: Place the analytical balance inside the fume hood. If this is impossible, use a "tare method" inside the hood (tare vial, add solid in hood, cap tightly, weigh outside, return to hood).
- Anti-Static Measures: Use an anti-static gun on the weighing boat. Cyanohydrin powders can be "sticky" and static-prone, leading to aerosolization.

Phase 2: Reaction & Solubilization

Objective: Prevent equilibrium shift to HCN.

- Solvent Choice: Use anhydrous solvents (e.g., Anhydrous THF, DCM).
- pH Control:CRITICAL. Ensure the reaction mixture remains neutral or slightly acidic.
  - Avoid: Strong bases (NaOH, KOH) unless the reaction is strictly temperature-controlled (<0°C).
  - Mechanism:[1][3][8][9] Base deprotonates the hydroxyl group, collapsing the molecule into 4-cyanobenzaldehyde and Cyanide anion (

).
- Temperature: Keep solutions chilled (0°C) during addition phases to suppress vapor pressure.

Phase 3: Quenching & Disposal

Objective: Oxidative destruction of cyanide species.

- The Oxidizer: Prepare a 10% Sodium Hypochlorite (Bleach) solution adjusted to pH > 10 (add small amount of NaOH).
  - Why Basic? Bleach at acidic pH releases Chlorine gas. Cyanide at acidic pH releases HCN.[10] High pH is the safe zone.
- Quench Protocol:
  - Slowly add the reaction waste to the basic bleach solution.

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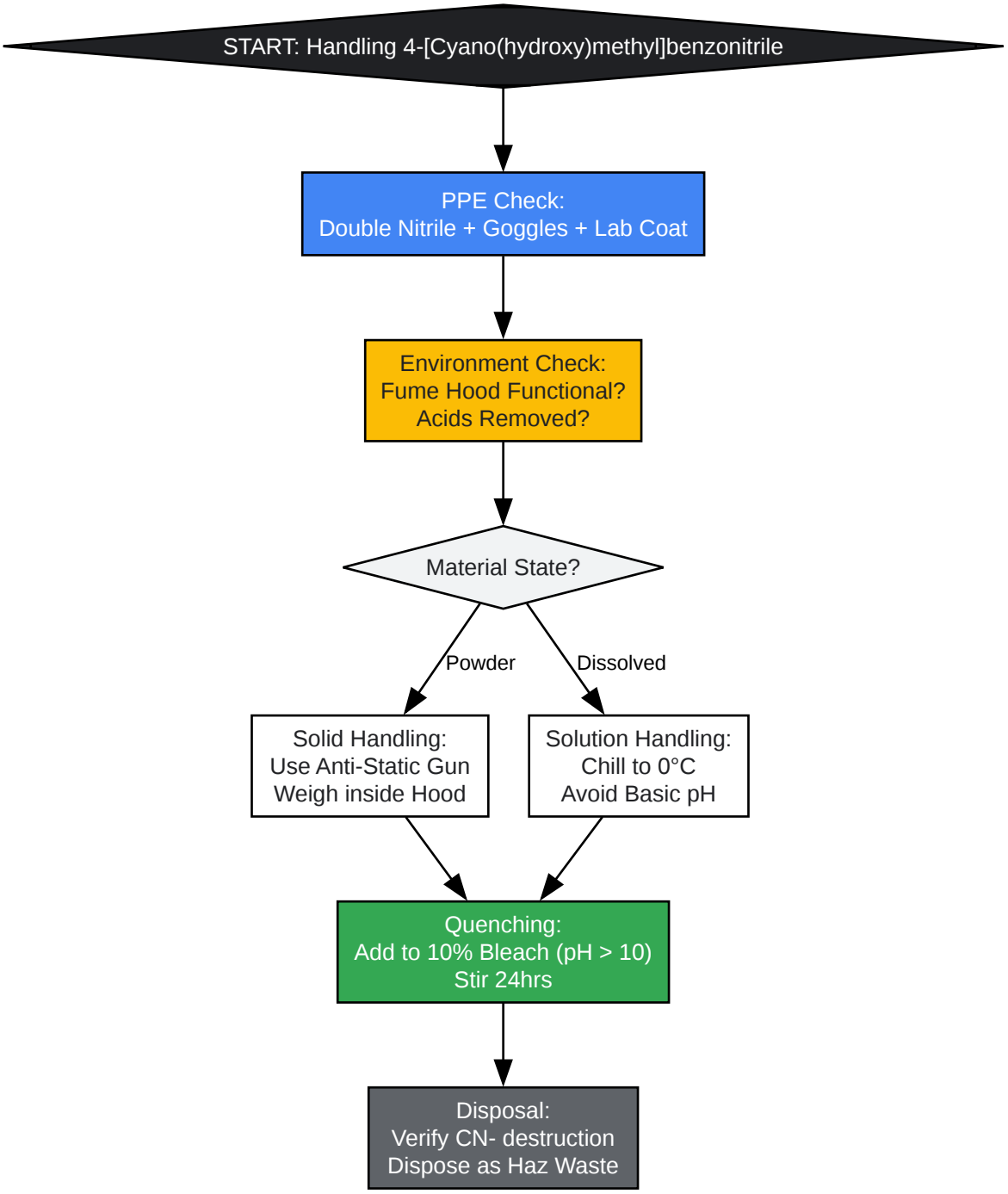
- Stir for 24 hours in the fume hood.
- Test for residual cyanide (using Prussian Blue test or cyanide strips) before disposal.

Visualizations

Diagram 1: Safe Handling Logic Flow

This workflow enforces the "Check-Gate" system to prevent exposure during routine handling.

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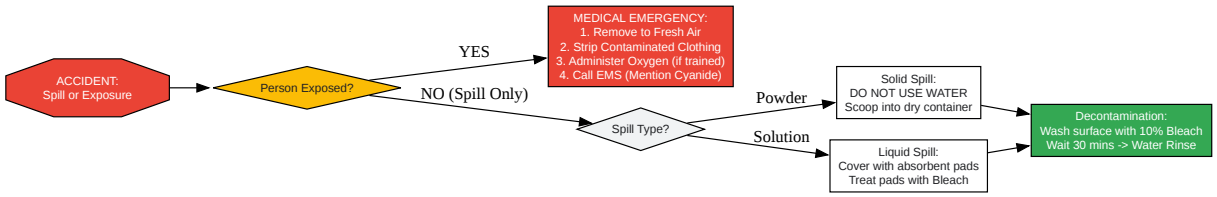
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Caption: Operational workflow emphasizing the critical split between solid and liquid handling, converging on the oxidative quenching step.

Diagram 2: Emergency Response Decision Tree

Scenario: You have dropped a vial or spilled solution.

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Caption: Emergency response logic distinguishing between medical evacuation and containment protocols. Note the prohibition of water on solid spills.

Emergency Procedures

In Case of Exposure[1][9][10][11][12][13]

- Inhalation: Move victim to fresh air immediately. If breathing is labored, oxygen should be administered by trained personnel. Do not perform mouth-to-mouth resuscitation (risk of secondary poisoning); use a bag-valve mask.
- Skin Contact: Rapidly remove contaminated clothing. Wash skin with soap and copious water for 15 minutes. Do not scrub hard (abrasion increases absorption).
- Antidote Awareness: Medical professionals should be informed of potential Cyanide involvement. Common antidotes include Hydroxocobalamin (Cyanokit) or Amyl Nitrite, but these must only be administered by medical professionals.

Spill Cleanup (Small Scale < 5g)

- Evacuate: Clear the immediate area.
- PPE Up: Don double gloves, goggles, and a face shield.
- Contain:

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- If Powder: Gently scoop into a waste container. Do not use a wet paper towel (generates HCN).
- If Liquid: Absorb with vermiculite or spill pads.[7][9]

- Decontaminate: Treat the spill area with 10% Bleach solution (ensure pH is basic). Let sit for 30 minutes, then rinse with water.

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- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: 4-[Cyano(hydroxy)methyl]benzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2380239/docs#personal-protective-equipment-handling-guide-4-cyano-hydroxy-methyl-benzonitrile]

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